

# Commercial Suppliers of Tafluprost-d7: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tafluprost-d7

Cat. No.: B15143771

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial suppliers of **Tafluprost-d7**, a deuterated analog of the prostaglandin F2 $\alpha$  derivative, Tafluprost. This guide is intended to assist researchers, scientists, and drug development professionals in sourcing high-quality **Tafluprost-d7** for various research applications, including pharmacokinetic studies, metabolic profiling, and as an internal standard in analytical methods.

## Introduction to Tafluprost and its Deuterated Analog

Tafluprost is a potent prostaglandin F2 $\alpha$  analog used in the treatment of open-angle glaucoma and ocular hypertension. Its mechanism of action involves increasing the uveoscleral outflow of aqueous humor, thereby reducing intraocular pressure. The deuterated version, **Tafluprost-d7**, is a valuable tool in research and development due to the incorporation of seven deuterium atoms. This isotopic labeling provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based bioanalytical assays, enabling precise and accurate quantification of Tafluprost in biological matrices.

## Commercial Supplier Analysis

A thorough investigation has identified several key commercial suppliers of deuterated Tafluprost. The following table summarizes the available quantitative data for **Tafluprost-d7** and a closely related analog, Tafluprost-d4, from these vendors.

Supplier	Product Name	Catalog No.	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities
Santa Cruz Biotechnology, Inc.	Tafluprost-d7	sc-217777	$C_{25}H_{27}D_7F_2O_5$	459.57	Information not readily available	Information not readily available
Cayman Chemical	Tafluprost-d4	9002405	$C_{25}H_{30}D_4F_2O_5$	456.6	≥99% deuterated forms (d1-d4)	100 µg, 500 µg, 1 mg
Pharmaffiliates	Tafluprost-d7	PA STI 080780	$C_{25}H_{27}D_7F_2O_5$	459.57	Information not readily available	Information not readily available

Note: Data is based on publicly available information and may be subject to change. It is recommended to contact the suppliers directly for the most current product specifications and availability.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Tafluprost-d7** are not widely published. However, based on the general synthesis of Tafluprost and the analysis of related prostaglandin analogs, the following methodologies are likely applicable.

## Synthesis of Tafluprost-d7

The synthesis of **Tafluprost-d7** would likely follow a similar multi-step synthetic route to that of unlabeled Tafluprost, with the introduction of deuterium atoms at a strategic point in the synthesis. This typically involves the use of deuterated starting materials or reagents. A plausible approach would be the deuteration of a key intermediate in the prostaglandin synthesis pathway.

## Analytical Methods

Liquid Chromatography-Mass Spectrometry (LC-MS/MS) is the primary analytical technique for the quantification of Tafluprost and its metabolites in biological samples. The use of a stable isotope-labeled internal standard like **Tafluprost-d7** is crucial for accurate and precise quantification.

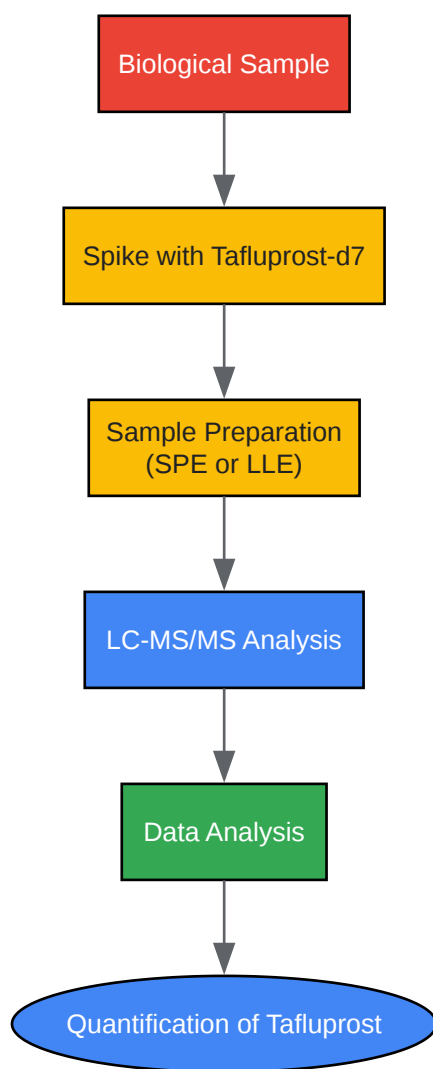
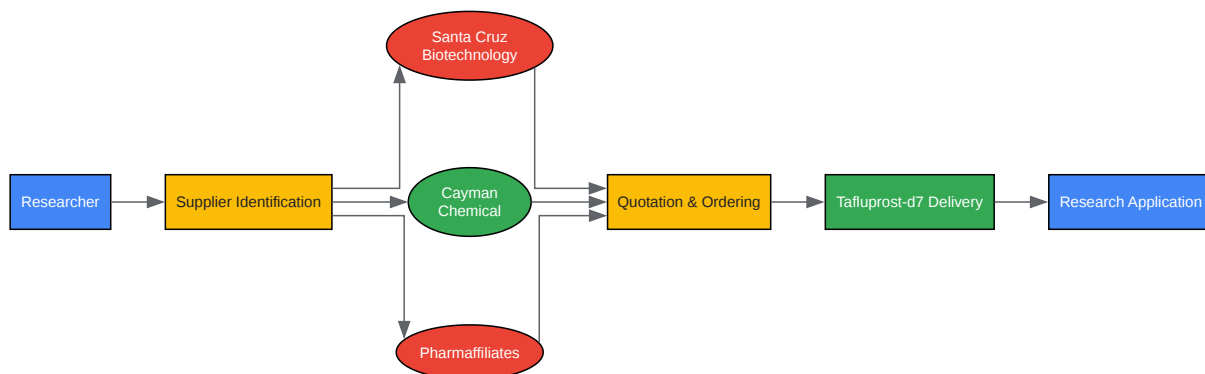
A typical LC-MS/MS protocol would involve:

- **Sample Preparation:** Solid-phase extraction (SPE) or liquid-liquid extraction (LLE) to isolate the analyte from the biological matrix (e.g., plasma, aqueous humor).
- **Chromatographic Separation:** Reversed-phase HPLC with a C18 column to separate Tafluprost from other endogenous components.
- **Mass Spectrometric Detection:** Electrospray ionization (ESI) in positive or negative ion mode, with multiple reaction monitoring (MRM) to detect the specific parent-daughter ion transitions for both Tafluprost and **Tafluprost-d7**.

Nuclear Magnetic Resonance (NMR) Spectroscopy would be employed to confirm the structure and determine the positions and extent of deuterium incorporation in the final product. Both  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra would be acquired and compared to the spectra of the unlabeled Tafluprost standard.

## Visualizing the Supply and Analysis Workflow

The following diagrams, generated using the DOT language, illustrate the logical flow of sourcing and utilizing **Tafluprost-d7** in a research setting.



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- To cite this document: BenchChem. [Commercial Suppliers of Tafluprost-d7: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15143771#commercial-suppliers-of-tafluprost-d7\]](https://www.benchchem.com/product/b15143771#commercial-suppliers-of-tafluprost-d7)

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)